Introduction: The Critical Role of Chemical Intermediates in Fire Safety

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,4,6-Tribromo-m-cresol*
CAS No.:	*4619-74-3*
Cat. No.:	*B1664002*

Get Quote

In the landscape of modern materials science, the development of effective flame retardants is paramount to ensuring the safety and compliance of a vast array of consumer and industrial products. Halogenated flame retardants, particularly those containing bromine, have long been a cornerstone of fire safety chemistry due to their high efficacy. **2,4,6-Tribromo-m-cresol** (TBMC), a brominated aromatic compound, emerges as a highly valuable and versatile chemical intermediate for synthesizing next-generation flame retardants.

This technical guide provides researchers and chemical synthesis professionals with a comprehensive overview of **2,4,6-Tribromo-m-cresol**, detailing its properties and providing robust protocols for its application in creating both reactive and additive flame retardant systems. The methodologies described herein are grounded in established chemical principles, offering a framework for innovation in fire safety solutions.

Physicochemical Profile and Safety Data for 2,4,6-Tribromo-m-cresol

A thorough understanding of the starting material is fundamental to its successful application. TBMC is a solid crystalline substance characterized by a high bromine content, which is the

© 2026 BenchChem. All rights reserved.

primary source of its flame-retardant potential.[1] The presence of a hydroxyl (-OH) group provides a reactive site for incorporation into various polymer backbones or for the synthesis of larger additive molecules.[2]

Table 1: Key Physicochemical Properties of **2,4,6-Tribromo-m-cresol**

Property	Value	Source
CAS Number	4619-74-3	[3]
Molecular Formula	$C_7H_5Br_3O$	[3]
Molecular Weight	344.83 g/mol	[4]
Appearance	Crystalline solid	[1]
Melting Point	84°C	[1]
Bromine Content	~69.5%	[1]
Synonyms	2,4,6-Tribromo-3-methylphenol	[4]

Critical Safety and Handling Protocols

As with most halogenated aromatic compounds, proper handling of TBMC is essential. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4]

- Personal Protective Equipment (PPE): Always use in a well-ventilated area, preferably under a chemical fume hood.[5] Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Handling: Avoid creating dust.[5] Prevent contact with skin and eyes.[6]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[5][6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[5]

© 2026 BenchChem. All rights reserved.

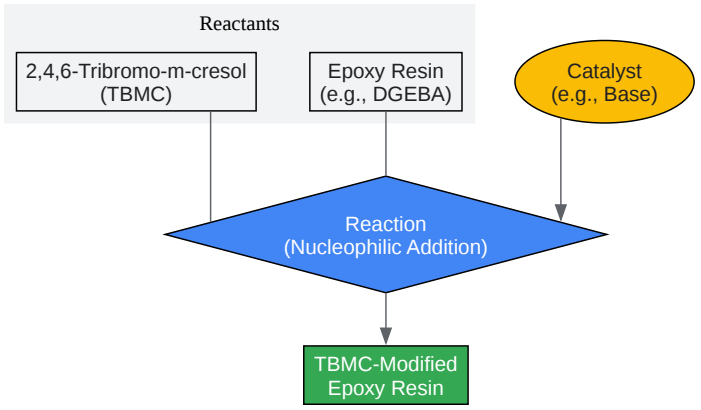
Application I: TBMC as a Reactive Flame Retardant in Epoxy Resins

Reactive flame retardants are chemically bound to the polymer matrix, offering a permanent fire safety solution with minimal risk of leaching over the product's lifespan.[2] The hydroxyl group of TBMC makes it an excellent candidate for incorporation into polymers like epoxy resins, which are critical materials in electronics, aerospace, and construction.[2][7]

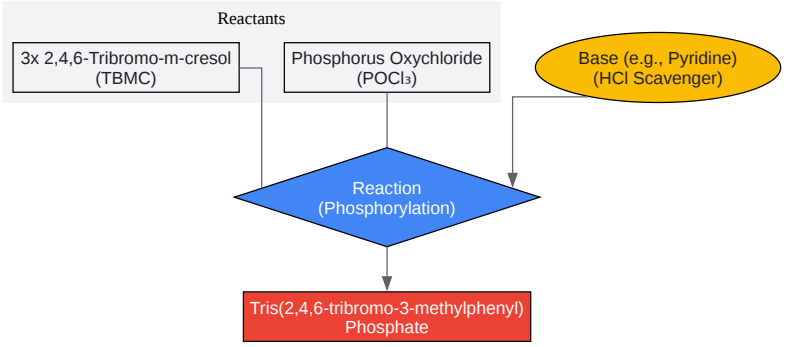
Scientific Rationale & Mechanism

The synthesis of brominated epoxy resins often involves the reaction of a brominated phenol with epichlorohydrin.[8][9] In this application, TBMC acts as a chain-terminating agent or can be used to create a brominated epoxy oligomer. The phenolic hydroxyl group of TBMC undergoes a nucleophilic addition to the epoxide ring of an existing epoxy resin or reacts with epichlorohydrin in the presence of a base. The high concentration of bromine atoms in the resulting polymer structure acts as a radical trap in the gas phase during combustion, interrupting the fire's chemical propagation.

© 2026 BenchChem. All rights reserved.



Workflow for creating a reactive flame retardant.



Synthesis of a Br/P synergistic flame retardant.

Click to download full resolution via product page

Synthesis of a Br/P synergistic flame retardant.

© 2026 BenchChem. All rights reserved.

Protocol 2: Synthesis of Tris(2,4,6-tribromo-3-methylphenyl) Phosphate

This protocol provides a method for synthesizing a TBMC-based phosphate ester, a highly effective additive flame retardant.

Materials:

- **2,4,6-Tribromo-m-cresol** (TBMC)
- Phosphorus oxychloride ($POCl_3$)
- Pyridine (as solvent and HCl scavenger)
- Toluene or Dichloromethane (as reaction solvent)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Three-neck round-bottom flask with magnetic stirrer, condenser, thermometer, and dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reactor Setup: Assemble the flask system under a nitrogen atmosphere. Ensure all glassware is thoroughly dried.

© 2026 BenchChem. All rights reserved.

- Charge Reactants: Dissolve TBMC (3.0 equivalents) and pyridine (3.0 equivalents) in the chosen solvent (e.g., toluene) in the flask.
- Controlled Addition: Cool the flask in an ice bath to 0-5°C. Slowly add phosphorus oxychloride (1.0 equivalent) dropwise via the dropping funnel. Maintain the temperature below 10°C during the addition to control the exothermic reaction.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat to a gentle reflux (e.g., 50-60°C for dichloromethane) for 4-6 hours, or until TLC/GC analysis indicates the consumption of the starting material.
- Work-up & Purification:
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with 1M HCl solution (to remove excess pyridine), water, saturated $NaHCO_3$ solution (to remove residual acid), and finally with brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Product: The crude product can be further purified by recrystallization (e.g., from an ethanol/water mixture) to yield the final white solid product, tris(2,4,6-tribromo-3-methylphenyl) phosphate.

Conclusion

2,4,6-Tribromo-m-cresol stands out as a potent and adaptable building block for the synthesis of high-performance flame retardants. Its utility as both a reactive component in polymer backbones and as a precursor for synergistic additive molecules provides chemists and material scientists with a wide range of options for imparting fire safety to various materials. The protocols detailed in this guide serve as a robust foundation for laboratory synthesis and further research into novel flame retardant structures derived from this important intermediate.

© 2026 BenchChem. All rights reserved.

References

- EP2424846B1 - Flame retardant composition for flammable plastic materials comprising 2,4,6-tris(2,4,6-tribromophenoxy)-1,3,5-triazine and process for producing the same.
- tribromophenoxy)-1,3,5-triazine into Epoxy Resins - Benchchem.
- The Role of 2,4,6-Tribromophenol in Modern Flame Retardant Systems - Unknown Source.
- 2,4,6-Tribromophenol - Molecule of the Month December 2011 - Bristol University.
- Synthesis and characterization of PU flame-retardant coatings using tribromo modified polyesters - ResearchG
- CN102766028A - Method for preparing 2-bromine-4-methylphenol - Google P
- 2,4,6-Tribromophenol (TBP) - HELCOM.
- CN101671236A - Environmentally-friendly production method for 2, 4, 6-tribromophenol - Google P
- 2,4,6-Tribromophenol Exposure Decreases P-Glycoprotein Transport
- The development and application of contemporary phosphorus flame retardants: a review - Frontiers.
- **2,4,6-Tribromo-m-cresol** | C7H5Br3O | CID 20737 - PubChem.
- 2,4,6-Tribromophenol | C6H3Br3O | CID 1483 - PubChem.
- CN104961882A - Production method of brominated epoxy resin flame retardant - Google P
- SAFETY D
- Study on the synthesis of brominated epoxy resins | Request PDF - ResearchG
- Safety D
- Chemical Properties of **2,4,6-Tribromo-m-cresol** (CAS 4619-74-3) - Cheméo.
- m-Cresol - SAFETY D
- **2,4,6-Tribromo-m-cresol** - Unknown Source.
- **2,4,6-Tribromo-m-cresol** - the NIST WebBook - NIST.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,4,6-Tribromo-m-cresol [drugfuture.com]
- 2. nbinno.com [nbinno.com]
- 3. 2,4,6-Tribromo-m-cresol [webbook.nist.gov]

- 4. 2,4,6-Tribromo-m-cresol | C7H5Br3O | CID 20737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. 2,4,6-Tribromophenol Exposure Decreases P-Glycoprotein Transport at the Blood-Brain Barrier - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CN104961882A - Production method of brominated epoxy resin flame retardant - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Introduction: The Critical Role of Chemical Intermediates in Fire Safety]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664002/docs#introduction-the-critical-role-of-chemical-intermediates-in-fire-safety]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.